

synthesis of 4,6-Diiodo-2-methylpyrimidine from 4,6-dihydroxy-2-methylpyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Diiodo-2-methylpyrimidine

Cat. No.: B1283846

[Get Quote](#)

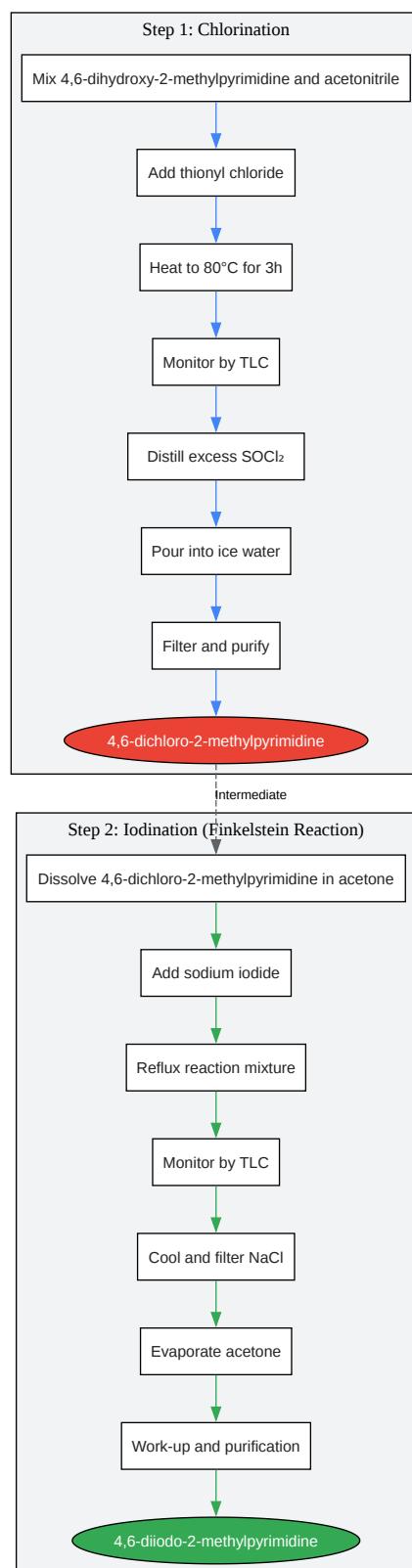
Synthesis of 4,6-Diiodo-2-methylpyrimidine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details a robust two-step synthetic route for the preparation of **4,6-diiodo-2-methylpyrimidine**, a valuable building block in medicinal chemistry and drug development, starting from the readily available 4,6-dihydroxy-2-methylpyrimidine. This document provides detailed experimental protocols, quantitative data, and a visual representation of the synthetic workflow to aid researchers in the successful synthesis and characterization of this target compound.

Synthetic Strategy Overview

The synthesis of **4,6-diiodo-2-methylpyrimidine** from 4,6-dihydroxy-2-methylpyrimidine is efficiently achieved through a two-step process. The initial step involves the conversion of the dihydroxy pyrimidine to a dichloro intermediate. This is followed by a halogen exchange reaction to yield the final diiodo product.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [synthesis of 4,6-Diiodo-2-methylpyrimidine from 4,6-dihydroxy-2-methylpyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283846#synthesis-of-4-6-diiodo-2-methylpyrimidine-from-4-6-dihydroxy-2-methylpyrimidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com